

TMPTO synthesis from oleic acid and trimethylolpropane

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Compound Focus: Trimethylolpropane trioleate

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Catalytic Systems & Reaction Optimization

The synthesis of TMPTO from oleic acid and trimethylolpropane (TMP) is an esterification reaction, typically accelerated using acid catalysts. The table below summarizes two prominent heterogenized catalytic systems and their optimized performance.

Table 1: Performance of Heterogenized Catalysts in TMPTO Synthesis [1]

Catalyst	Acidity	Optimal Temp.	OA:TMP Molar Ratio	Reaction Time	OA Conversion	TMPTO Selectivity
IL1/SBA-15	Higher	130 °C	3:1	20 hours	86.1%	95.6%
IL2/SBA-15	Lower	130 °C	3:1	20 hours	70.0%	93.0%
IL1/SBA-15	Higher	Not Specified	4.5:1	20 hours	92.7%	Not Specified

Key Findings:

- **Catalyst Acidity:** Stronger acid sites (as in IL1/SBA-15) lead to higher conversion rates [1].
- **Temperature:** An optimal temperature of **130 °C** was identified. Exceeding this can decrease selectivity, potentially due to side reactions [1].
- **Molar Ratio:** A slight excess of oleic acid (OA:TMP up to 4.5:1) increases conversion, but further excess dampens catalytic efficiency [1].
- **Catalyst Stability:** Both IL/SBA-15 catalysts showed good stability over six consecutive reaction cycles, with only a slight decrease in activity, demonstrating their robustness as heterogenized systems [1].

Physicochemical & Tribological Properties

TMPTO synthesized via esterification with a solid acid catalyst exhibits properties that make it a high-performance biolubricant base stock.

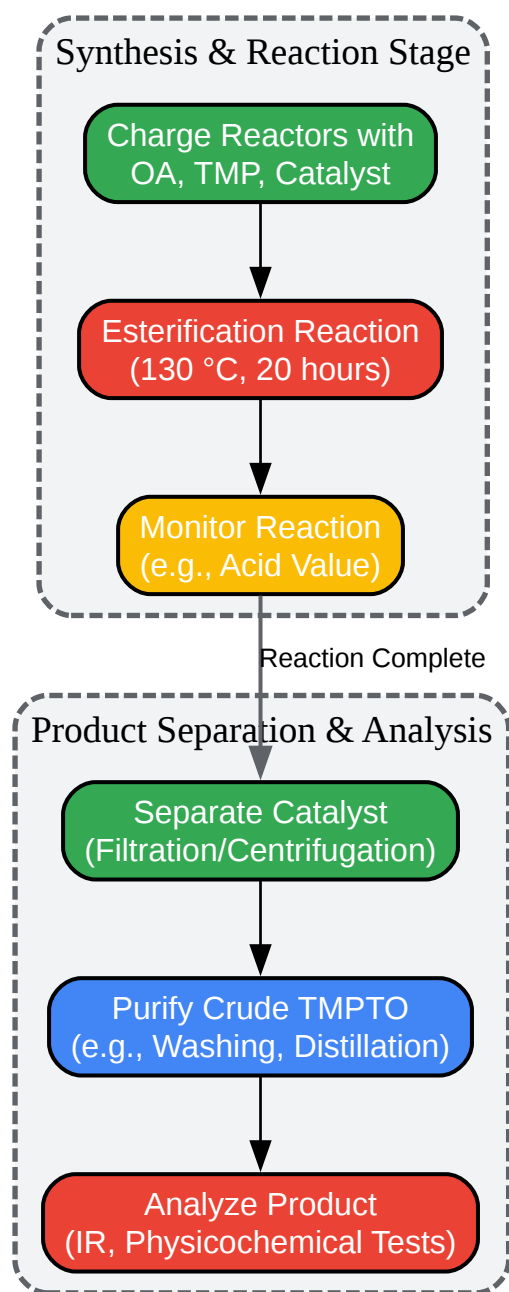
Table 2: Key Properties of Synthesized TMPTO [2]

Property	Value / Performance
Viscosity Index	189
Flash Point	309 °C
Pour Point	-41 °C
Oxidative Stability (Induction Time)	13 min
Foaming Stability	Excellent
Hydrolytic Stability	Good
Lubricity	Good
Additive Compatibility	Good with conventional additives (e.g., ZDDP)

Compatibility with Additives: TMPTO is compatible with standard lubricant additives. Zinc dialkyl dithiophosphates (ZDDP) significantly enhance its extreme pressure and anti-wear properties [2].

Experimental Workflow for TMPTO Synthesis

The following Graphviz diagram outlines a generalized experimental protocol for TMPTO synthesis and subsequent product handling, integrating the key steps discussed in the research.



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Diagram 1: A generalized workflow for the synthesis and analysis of TMPTO, from reaction setup to final product characterization.

Detailed Protocol:

- **Reaction Setup:** The esterification is typically carried out without solvent. Combine oleic acid, TMP, and the solid acid catalyst (e.g., IL/SBA-15 at 3 wt%) in a reactor [1] [2]. The optimal molar ratio of OA:TMP is between **3:1 to 4.5:1** [1].
- **Reaction Conditions:** Heat the mixture with stirring at the target temperature (e.g., **130 °C**) for the required duration (e.g., **20 hours**) [1]. Other studies using different solid acid catalysts have achieved high conversion (96.5%) in shorter timeframes (3 hours) [2].
- **Reaction Monitoring:** The reaction progress can be monitored by tracking the acid value, which decreases as the carboxylic acid groups of oleic acid are esterified [2].
- **Product Separation:** After the reaction, separate the solid catalyst from the crude product mixture by hot filtration or centrifugation [1] [2].
- **Product Purification:** The crude TMPTO may be washed with water or a mild aqueous solution to remove any residual acids or catalyst, followed by drying. Further purification can involve distillation under reduced pressure to remove any unreacted starting materials [2].
- **Product Analysis:** The final TMPTO product can be characterized using **Fourier Transform Infrared (FTIR) spectroscopy** to confirm the formation of the ester bond. Its physicochemical properties (e.g., viscosity, pour point, acid value) should be evaluated according to standard testing methods (ASTM) [2].

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References

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2. (PDF) Synthesis and properties of trimethylolpropane trioleate as... [academia.edu]

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